

vinylethoxysilane CAS number and molecular weight

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Compound of Interest

Compound Name: Vinylethoxysilane

Cat. No.: B15472604

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An In-Depth Technical Guide to **Vinylethoxysilane**: Properties, Applications, and Experimental Protocols

This guide provides a comprehensive overview of **vinylethoxysilane**, a versatile organosilane compound, with a focus on its applications in scientific research and development. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in leveraging the unique properties of this molecule for surface modification, nanoparticle functionalization, and the creation of advanced biomaterials.

Core Properties of Vinylethoxysilane

Vinylethoxysilane, more systematically known as vinyltriethoxysilane (VTES), is a bifunctional molecule possessing both a reactive vinyl group and hydrolyzable ethoxysilyl groups. This dual reactivity allows it to act as a bridge between organic and inorganic materials, making it a valuable coupling agent in a wide range of applications.

Below is a summary of its key quantitative data:

Property	Value
CAS Number	78-08-0
Molecular Weight	190.31 g/mol
Molecular Formula	C ₈ H ₁₈ O ₃ Si

Applications in Research and Development

The unique chemical structure of **vinylethoxysilane** makes it a valuable tool in several areas of advanced research, including:

- **Surface Modification of Biomaterials:** **Vinylethoxysilane** is used to alter the surface properties of medical implants and other biomaterials. For instance, it can be grafted onto the surface of polymers like ultrahigh molecular weight polyethylene (UHMWPE) to improve their biocompatibility and promote cell adhesion and proliferation[1].
- **Nanoparticle Functionalization:** The silane group of **vinylethoxysilane** can be used to functionalize the surface of nanoparticles, such as silica and iron oxide, to improve their dispersion in polymer matrices and to provide a reactive handle for the attachment of other molecules. This is particularly relevant in the development of targeted drug delivery systems and advanced composite materials.
- **Sol-Gel Coatings:** **Vinylethoxysilane** is a common precursor in the sol-gel process for creating thin, protective, and functional coatings on various substrates, including metals and ceramics. These coatings can enhance corrosion resistance and provide a surface that can be further modified, for example, for biomedical implants like titanium[2][3].
- **Biosensor Fabrication:** The ability of **vinylethoxysilane** to form stable layers on surfaces makes it useful in the construction of biosensors. It can be used to create a surface that facilitates the immobilization of biorecognition elements.

Experimental Protocols

This section provides detailed methodologies for two key applications of **vinylethoxysilane**: the functionalization of silica nanoparticles and the sol-gel coating of titanium substrates.

Protocol 1: Functionalization of Hollow Mesoporous Silica Nanospheres (HMSNSs)

This protocol describes a one-step synthesis of vinyl-functionalized hollow mesoporous silica nanospheres (V-HMSNSs)[4].

Materials:

- Vinyltriethoxysilane (VTES)
- Cetyltrimethylammonium bromide (CTAB)
- Ammonia solution
- Deionized water
- Ethanol
- Hydrochloric acid (HCl)

Procedure:

- Prepare a solution by dissolving a specific amount of CTAB in a mixture of deionized water and ammonia solution.
- Allow the surfactant to fully dissolve with stirring.
- Slowly add 1.8 g of VTES dropwise into the solution under vigorous stirring at room temperature (25 °C). The molar ratio of the reactants should be $\text{VTES/CTAB/NH}_3/\text{H}_2\text{O} = 1: (0.0045-0.057):(5.6-17):287$ ^[4].
- Continue stirring the mixture at room temperature for an additional 3 hours.
- Recover the solid product by filtration.
- Air-dry the product at room temperature overnight.
- To remove the surfactant template, reflux 1.0 g of the as-synthesized material in an ethanol solution containing concentrated aqueous HCl for 24 hours.
- The resulting product is vinyl-functionalized hollow mesoporous silica nanoparticles.

Protocol 2: Sol-Gel Coating of Titanium Substrates

This protocol is based on the creation of hybrid silane-based coatings on titanium materials for medical applications^{[2][3]}.

Materials:

- Vinyltrimethoxysilane (VTMS) - Note: The cited study uses the methoxy variant, but a similar protocol can be adapted for the ethoxy version.
- Tetraethoxysilane (TEOS)
- Acetic acid (catalyst)
- Titanium substrate (e.g., commercially pure titanium Grade 2)
- Ethanol
- Deionized water

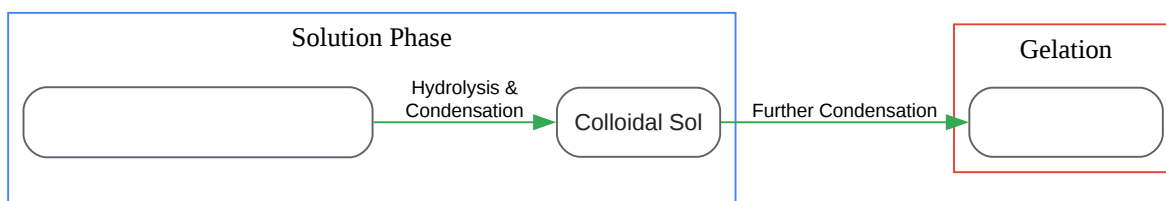
Procedure:

- Substrate Preparation: Thoroughly clean the titanium substrate to ensure a uniform surface for coating.
- Sol Preparation:
 - Prepare a solution of VTMS and TEOS in ethanol. A common ratio to start with is a 1:1 molar ratio of VTMS to TEOS[3].
 - In a separate container, prepare a solution of deionized water, ethanol, and acetic acid.
 - Slowly add the acidic water/ethanol solution to the silane precursor solution while stirring.
 - Allow the sol to hydrolyze and condense for a predetermined amount of time (this can range from a few hours to 24 hours) at room temperature.
- Coating Deposition:
 - Deposit the sol onto the prepared titanium substrate using a technique such as dip-coating or spin-coating.
- Curing:

- The coatings can be cured at a low temperature, which is a significant advantage of the sol-gel process. The cited study notes strong adhesion without additional thermal curing[2]. However, a gentle heating step (e.g., 80-120 °C) can be employed to complete the condensation and remove residual solvent.

Visualizing the Sol-Gel Process

The following diagram illustrates the fundamental steps of the sol-gel process, from the initial hydrolysis of the silane precursor to the formation of a cross-linked gel network.



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Caption: The Sol-Gel Process Workflow.

Hydrolysis and Condensation Signaling Pathway

The underlying chemistry of the sol-gel process and surface functionalization with **vinylethoxysilane** involves two primary reactions: hydrolysis and condensation. The following diagram outlines this pathway.



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Caption: Hydrolysis and Condensation of **Vinylethoxysilane**.

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